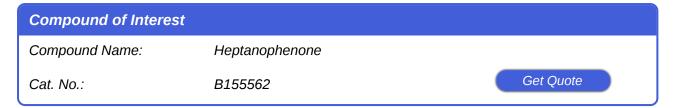


Heptanophenone: A Comprehensive Technical Guide to its Physicochemical Properties

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the fundamental physicochemical properties of **heptanophenone**, a significant aromatic ketone. A thorough understanding of its boiling and melting points is crucial for its application in organic synthesis, pharmaceutical development, and materials science. This document outlines the experimentally determined values for these properties, details the methodologies for their measurement, and presents a logical workflow for property determination.

Physicochemical Data of Heptanophenone

Heptanophenone, also known as 1-phenyl-1-heptanone, is a clear, slightly yellow liquid at room temperature.[1] Its core physical constants are summarized below, providing a clear reference for laboratory and industrial applications.



Property	Value	Conditions
Melting Point	17 °C (lit.)	-
16.4 °C	-	
Boiling Point	283.3 °C	-
155 °C	at 15 mmHg	
100-102 °C	at 2 Torr	_
Density	0.946 g/mL	at 25 °C (lit.)
0.9505 g/cm ³	at 20 °C	
Refractive Index	n20/D 1.5077	(lit.)

Data compiled from multiple sources.[1][2][3][4][5][6]

Experimental Protocols

Accurate determination of the boiling and melting points is fundamental to verifying the purity and identity of a chemical compound. The following sections detail the standard experimental procedures for these measurements.

Determination of Melting Point

The melting point of a compound is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. Impurities typically depress the melting point and broaden the melting range.[7][8] The capillary method is a common and reliable technique for this determination.[9]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or DigiMelt)[7][10]
- Capillary tubes (sealed at one end)[9]
- Thermometer



• Sample of **heptanophenone** (in solid form, which may require cooling)

Procedure:

- Sample Preparation: A small amount of solid **heptanophenone** is introduced into the open end of a capillary tube. The tube is then gently tapped to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.[11]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.[9]
- Heating: The sample is heated rapidly to a temperature approximately 15-20°C below the
 expected melting point. The heating rate is then reduced to 1-2°C per minute to ensure
 thermal equilibrium.[11]
- Observation: The sample is observed through a magnifying eyepiece. The temperature at
 which the first droplet of liquid appears is recorded as the beginning of the melting range.
 The temperature at which the entire sample becomes a clear liquid is recorded as the end of
 the melting range.[7]
- Purity Assessment: A sharp melting range (typically 0.5-1°C) is indicative of a pure compound.[7]

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[12] Since **heptanophenone** has a relatively high boiling point at atmospheric pressure, determination under reduced pressure (vacuum distillation) is often performed to prevent decomposition.[4] For smaller sample volumes, a micro-boiling point method can be employed.[13]

Apparatus:

- Heating mantle or oil bath
- Small test tube or distillation flask
- Thermometer



- Capillary tube (sealed at one end)
- Clamps and stand

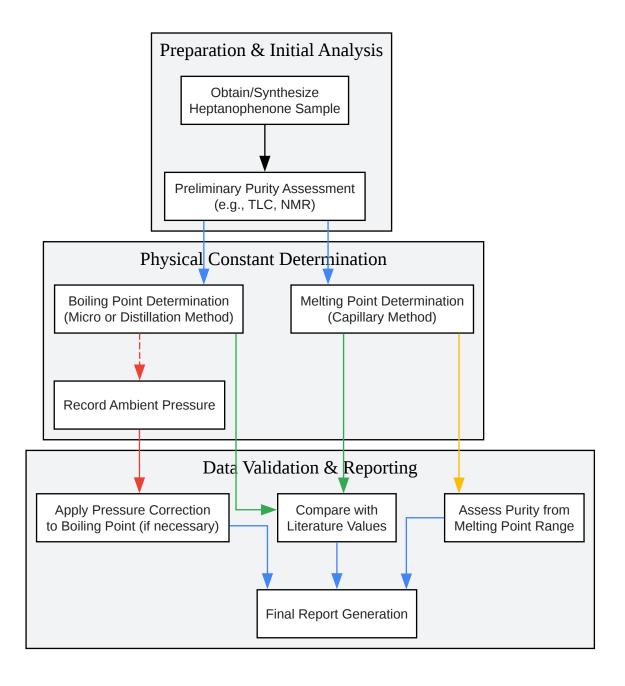
Procedure (Micro-Boiling Point Method):

- Sample Preparation: A small volume (a few milliliters) of liquid heptanophenone is placed in a small test tube.[14]
- Apparatus Setup: A capillary tube, with its sealed end facing upwards, is placed inside the
 test tube containing the liquid. A thermometer is positioned so that the bulb is near the
 opening of the capillary tube but not touching the sides or bottom of the test tube.[12][14]
- Heating: The test tube is gently heated. As the temperature rises, a stream of bubbles will
 emerge from the open end of the capillary tube.[15]
- Observation: Heating is discontinued when a steady stream of bubbles is observed. As the liquid cools, the bubbling will slow and eventually stop. The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[15]
- Pressure Correction: If the determination is not performed at standard atmospheric pressure (760 mmHg), the observed boiling point will need to be corrected.

Logical Workflow for Physicochemical Property Determination

The following diagram illustrates a standardized workflow for the determination and validation of the physical properties of a chemical compound like **heptanophenone**.





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Caption: Workflow for determining physical properties of **heptanophenone**.

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